

5-Bromo-2,4-dichlorobenzoic acid molecular structure and weight

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Compound of Interest

Compound Name: **5-Bromo-2,4-dichlorobenzoic acid**

Cat. No.: **B1288886**

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An In-depth Technical Guide to **5-Bromo-2,4-dichlorobenzoic Acid**

This guide provides a detailed overview of the chemical properties, molecular structure, and a representative synthetic protocol for **5-Bromo-2,4-dichlorobenzoic acid**, a halogenated aromatic carboxylic acid. The information is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

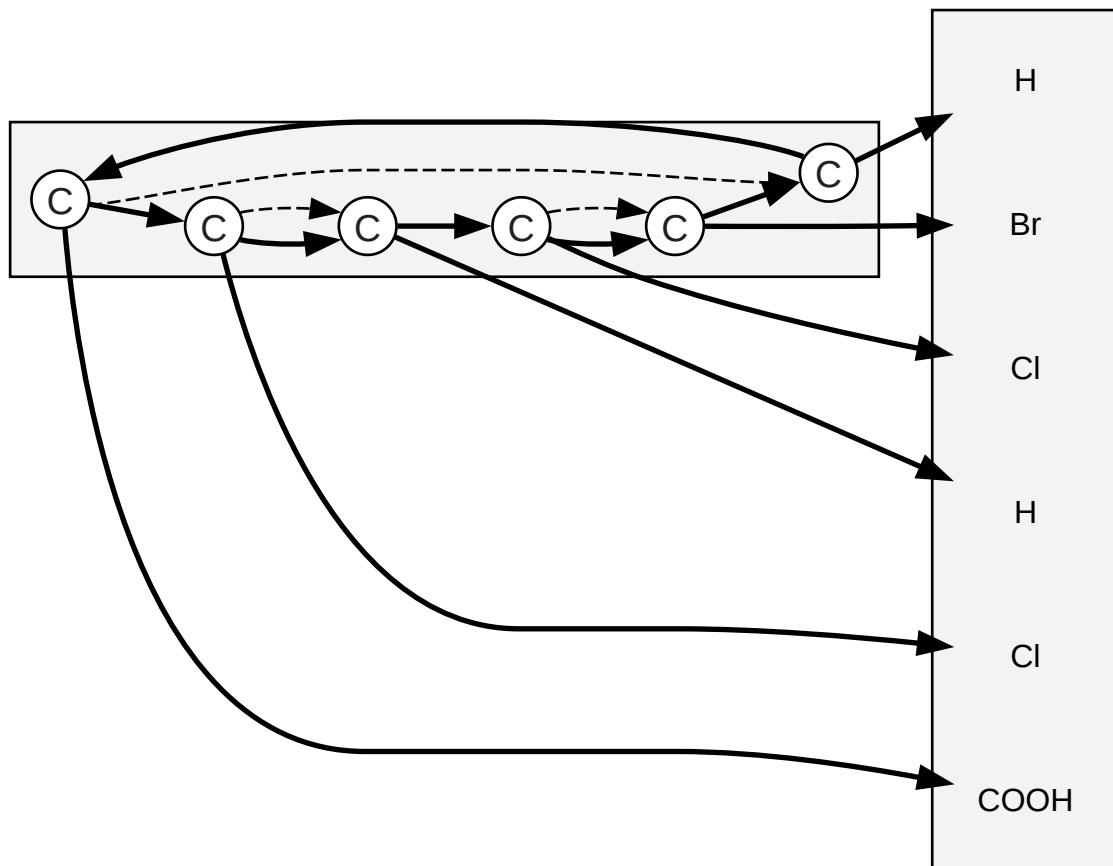
Molecular Properties

The fundamental chemical and physical properties of **5-Bromo-2,4-dichlorobenzoic acid** are summarized below. This data is essential for its application in experimental and industrial settings.

Property	Value	References
Chemical Name	5-Bromo-2,4-dichlorobenzoic acid	[1] [2] [3]
CAS Number	791137-20-7	[1] [3] [4]
Molecular Formula	C ₇ H ₃ BrCl ₂ O ₂	[1] [3] [4]
Molecular Weight	269.91 g/mol	[3] [4]

Molecular Structure

The molecular structure of **5-Bromo-2,4-dichlorobenzoic acid** consists of a benzene ring substituted with a carboxylic acid group, two chlorine atoms, and one bromine atom at positions 2, 4, and 5, respectively.



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Molecular structure of **5-Bromo-2,4-dichlorobenzoic acid**.

Experimental Protocols

Synthesis of **5-Bromo-2,4-dichlorobenzoic acid**

A representative method for the synthesis of **5-Bromo-2,4-dichlorobenzoic acid** involves the bromination of 2,4-dichlorobenzoic acid.[3]

Materials:

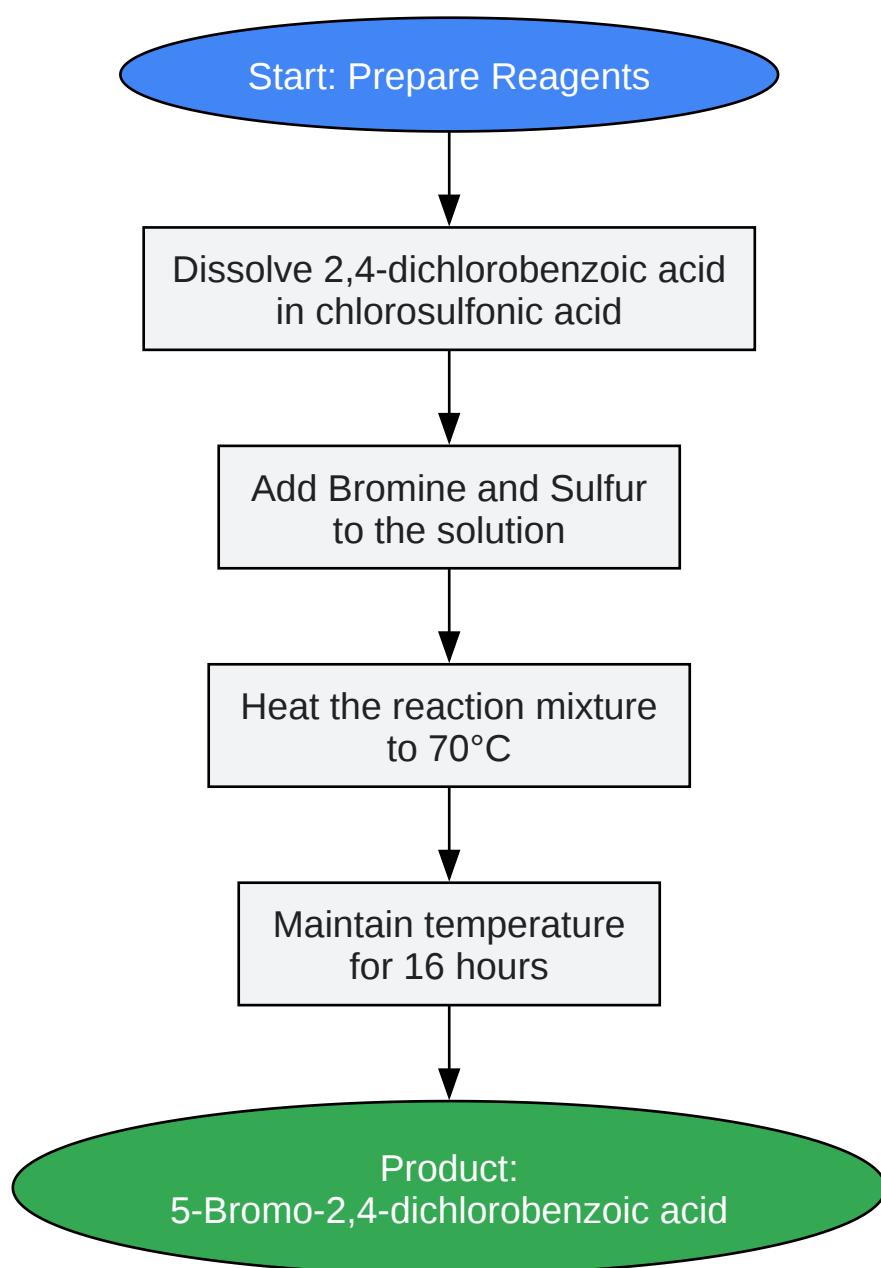
- 2,4-dichlorobenzoic acid (10.00 g, 52.35 mmol)

- Chlorosulfonic acid (50.00 mL)
- Bromine (4.18 g, 26.18 mmol, 1.34 mL)
- Sulfur (83.94 mg, 2.62 mmol)

Procedure:

- A solution is prepared by dissolving 2,4-dichlorobenzoic acid in chlorosulfonic acid.[3]
- Bromine and sulfur are subsequently added to the solution.[3]
- The reaction mixture is then heated to 70°C.[3]
- The mixture is maintained at this temperature for 16 hours to allow the reaction to proceed to completion.[3]

The logical workflow for this synthesis is outlined in the diagram below.



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Workflow for the synthesis of **5-Bromo-2,4-dichlorobenzoic acid**.

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